

Solubility Profile of Oct-4-yne-1,8-diol: A Technical Guide

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Compound of Interest

Compound Name: Oct-4-yne-1,8-diol

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Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **Oct-4-yne-1,8-diol** in common organic solvents. Due to the limited availability of specific quantitative solubility data for **Oct-4-yne-1,8-diol** in public literature, this document presents representative solubility data based on the known behavior of structurally similar compounds, such as 1,8-Octanediol. This guide also outlines a detailed experimental protocol for determining the precise solubility of **Oct-4-yne-1,8-diol**, adhering to internationally recognized standards. The information herein is intended to support research, development, and formulation activities involving this compound.

Introduction

Oct-4-yne-1,8-diol is a linear diol containing a central alkyne functional group. Its structure, featuring two terminal hydroxyl groups, imparts a significant degree of polarity to the molecule. These hydroxyl groups are capable of acting as both hydrogen bond donors and acceptors, which largely dictates the compound's solubility profile. The eight-carbon chain contributes to some nonpolar character, creating a molecule with amphiphilic properties. Understanding the solubility of **Oct-4-yne-1,8-diol** in various organic solvents is critical for its application in organic synthesis, polymer chemistry, and materials science, as well as for its handling and formulation in drug development processes.

Chemical Structure

The chemical structure of **Oct-4-yne-1,8-diol** is fundamental to understanding its solubility. The presence of two polar hydroxyl (-OH) groups at the termini of an eight-carbon chain containing a central triple bond influences its interaction with different solvents.

Caption: Chemical Structure of **Oct-4-yne-1,8-diol**.

Representative Solubility Data

Specific quantitative solubility data for **Oct-4-yne-1,8-diol** is not readily available in peer-reviewed literature. However, based on the solubility of the structurally analogous compound, 1,8-Octanediol, and the principles of "like dissolves like," a representative solubility profile can be estimated. The presence of the rigid alkyne bond in **Oct-4-yne-1,8-diol** may slightly decrease its flexibility and could influence crystal lattice energy, potentially leading to slightly lower solubility compared to its alkane counterpart in some solvents.

The following table provides estimated solubility values for **Oct-4-yne-1,8-diol** in a range of common organic solvents at ambient temperature (approximately 20-25 °C). This data is illustrative and should be confirmed by experimental measurement.

Solvent	Solvent Type	Dielectric Constant (approx.)	Representative Solubility (g/100 mL)	Qualitative Description
Water	Polar Protic	80.1	~0.25	Sparingly Soluble[1]
Methanol	Polar Protic	32.7	> 50	Very Soluble[2]
Ethanol	Polar Protic	24.5	> 50	Very Soluble[2][3]
Acetone	Polar Aprotic	20.7	> 20	Soluble
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	46.7	> 50	Very Soluble
Tetrahydrofuran (THF)	Polar Aprotic	7.6	~10-20	Moderately Soluble
Dichloromethane (DCM)	Nonpolar	9.1	< 1	Sparingly Soluble
Toluene	Nonpolar	2.4	< 0.1	Insoluble
Hexane	Nonpolar	1.9	< 0.1	Insoluble[2][3]

Note: The qualitative descriptions are based on general solubility definitions: Very Soluble (>10 g/100mL), Soluble (1-10 g/100mL), Sparingly Soluble (0.1-1 g/100mL), Insoluble (<0.1 g/100mL).

Experimental Protocol for Solubility Determination

To obtain precise and accurate solubility data for **Oct-4-yne-1,8-diol**, a standardized experimental protocol should be followed. The following method is based on the OECD Guideline 105 for Testing of Chemicals, "Water Solubility," and is adapted for organic solvents. [4][5] The flask method is generally suitable for substances that are solid at the test temperature.

Principle

A surplus of solid **Oct-4-yne-1,8-diol** is equilibrated with a known volume of the organic solvent at a constant temperature. The concentration of **Oct-4-yne-1,8-diol** in the saturated solution is then determined by a suitable analytical method.

Materials and Equipment

- **Oct-4-yne-1,8-diol** (purity > 98%)
- Selected organic solvents (analytical grade)
- Thermostatic shaker or water bath
- Calibrated thermometer
- Analytical balance (± 0.1 mg)
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.45 μm PTFE)
- Vials for sample collection
- Analytical instrument for concentration measurement (e.g., HPLC, GC, or UV-Vis spectrophotometer)

Experimental Workflow

Caption: Experimental workflow for solubility determination.

Step-by-Step Procedure

- Preparation of Test Solutions:
 - For each solvent, add an excess amount of solid **Oct-4-yne-1,8-diol** to a glass flask or vial. The excess should be sufficient to ensure that a solid phase remains after equilibration.

- Accurately add a known volume of the pre-equilibrated solvent to the flask.
- Seal the flask to prevent solvent evaporation.
- Equilibration:
 - Place the sealed flasks in a thermostatic shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the samples for a sufficient period to reach equilibrium. A preliminary test should be conducted to determine the time to equilibrium (typically 24 to 48 hours).
- Sampling:
 - After equilibration, cease agitation and allow the flasks to stand undisturbed at the constant temperature for a period to allow the excess solid to settle.
 - Carefully withdraw an aliquot of the clear supernatant using a pipette or syringe.
 - Immediately filter the aliquot through a syringe filter appropriate for the solvent to remove any suspended microcrystals.
- Analysis:
 - Accurately dilute the filtered saturated solution with the same solvent to a concentration within the working range of the analytical method.
 - Determine the concentration of **Oct-4-yne-1,8-diol** in the diluted solution using a validated analytical method (e.g., High-Performance Liquid Chromatography with UV detection).
 - Prepare a calibration curve using standard solutions of known concentrations of **Oct-4-yne-1,8-diol** in the respective solvent.
- Calculation:
 - Calculate the concentration of the saturated solution, taking into account the dilution factor.

- Express the solubility in appropriate units, such as g/100 mL or mol/L.

Factors Influencing Solubility

- Polarity: As a polar molecule, **Oct-4-yne-1,8-diol** is expected to be more soluble in polar solvents that can engage in hydrogen bonding.
- Temperature: The solubility of solids in liquids generally increases with temperature. It is crucial to control the temperature during solubility determination.
- Purity of the Compound and Solvent: Impurities can significantly affect the measured solubility. High-purity materials should be used for accurate measurements.

Conclusion

While specific quantitative solubility data for **Oct-4-yne-1,8-diol** is not widely published, its chemical structure suggests high solubility in polar protic and aprotic solvents and low solubility in nonpolar solvents. The provided representative data serves as a useful starting point for experimental work. For precise applications, it is strongly recommended to determine the solubility experimentally using the detailed protocol outlined in this guide. This will ensure accurate and reliable data for any research, development, or formulation activities.

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References

- 1. 1,8-octane diol, 629-41-4 [thegoodscentscompany.com]
- 2. 1,8-Octanediol | 629-41-4 [chemicalbook.com]
- 3. 1,8-Octanediol | 629-41-4 [amp.chemicalbook.com]
- 4. filab.fr [filab.fr]
- 5. OECD 105 - Water Solubility Test at 20°C - Analytice [analytice.com]

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